Tetrahydrofuran-3-amine hydrochloride stability and storage conditions

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Compound of Interest		
Compound Name:	*Tetrahydrofuran-3-amine hydrochloride*	
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An In-Depth Technical Guide to the Stability and Storage of **Tetrahydrofuran-3-amine Hydrochloride**

Introduction: A Chemist's Perspective on a Versatile Building Block

Tetrahydrofuran-3-amine hydrochloride is a chiral amine building block essential in contemporary organic synthesis and medicinal chemistry. Its utility is particularly noted in the synthesis of pharmaceutical intermediates, such as the antiarrhythmic agent Tecadenoson[1]. As a hydrochloride salt, its physical properties and handling requirements differ significantly from its free-base form. The stability of this compound is not merely an academic curiosity; it is a critical parameter that directly impacts reaction yields, impurity profiles, and the overall success of complex synthetic campaigns.

This guide provides an in-depth analysis of the factors governing the stability of **Tetrahydrofuran-3-amine hydrochloride**. Moving beyond generic storage instructions, we will explore the underlying chemical principles, potential degradation pathways, and field-proven protocols to ensure its integrity from procurement to application. The methodologies described herein are designed to be self-validating, empowering researchers to maintain the highest standards of quality and reproducibility in their work.

I. Core Chemical and Physical Properties

Understanding the fundamental properties of **Tetrahydrofuran-3-amine hydrochloride** is the first step toward mastering its handling. It is typically supplied as a white to off-white solid, a characteristic that provides a preliminary visual cue to its purity.[1] The hydrochloride salt form enhances its stability and simplifies handling compared to the more reactive free amine.

Caption: Chemical Structure of **Tetrahydrofuran-3-amine Hydrochloride**.

Table 1: Key Physicochemical Properties

Property	Value	Source
Molecular Formula	$C_4H_{10}ClNO$	[2]
Molecular Weight	123.58 g/mol	[2]
Appearance	White solid	[1]
Purity	≥98% (Typical)	[2]
Solubility	Soluble in water	[3]
CAS Number	204512-94-7 (racemic)	[2]

II. The Stability Profile: Controlling the Variables

The long-term stability of **Tetrahydrofuran-3-amine hydrochloride** is contingent on the stringent control of its environment. While generally stable under recommended conditions, several factors can initiate its degradation.[4][5]
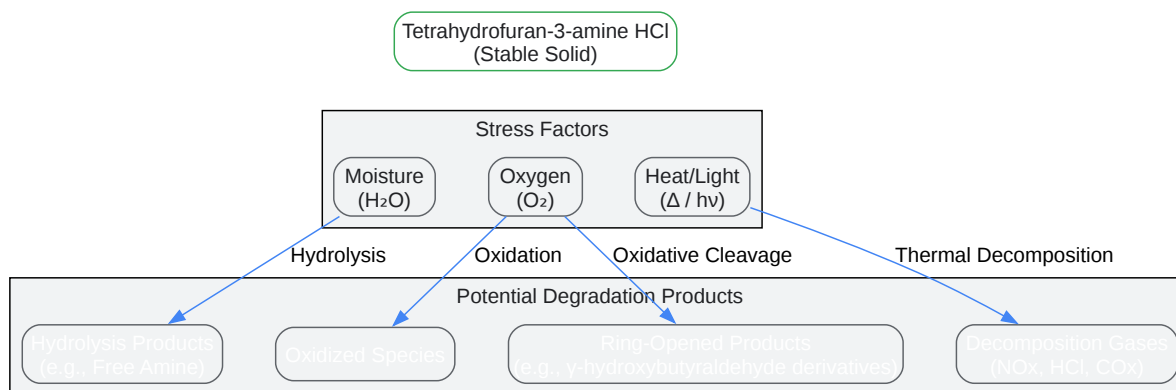
- Moisture (Hygroscopicity): This is the most critical factor. Like many amine salts, **Tetrahydrofuran-3-amine hydrochloride** is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[6] Water can act as a medium for hydrolytic degradation and can physically alter the solid, leading to clumping and handling difficulties. Therefore, exposure to moist air must be rigorously avoided.[4]

- Atmosphere (Oxidation): The amine functional group is susceptible to oxidation, a process that can be accelerated by atmospheric oxygen. The tetrahydrofuran (THF) ring itself, while more stable than liquid THF solvent, can also undergo oxidative degradation over time.[7][8]

For this reason, long-term storage under an inert atmosphere (e.g., argon or nitrogen) is the gold standard.[5][9][10]

- Temperature: Elevated temperatures accelerate the rate of all chemical reactions, including degradation. While some suppliers state that room temperature storage is acceptable for short periods, this can be inconsistent.[2][5] Recommendations vary, with some specifying 2-8°C[10] or even -20°C for optimal long-term preservation. The principle is clear: lower temperatures slow down potential degradation processes.

- Light (Photostability): Photolytic degradation, where light energy cleaves chemical bonds, is a common pathway for complex organic molecules.[11] Although specific photostability data for this compound is not readily available, it is a prudent and standard practice to store it in amber or opaque containers to protect it from light.

- Incompatible Materials: Strong oxidizing agents are chemically incompatible with this compound and will cause rapid decomposition.[4] Contact with strong bases should also be avoided, as they will neutralize the hydrochloride, liberating the free amine which may be less stable and more volatile.

III. Potential Degradation Pathways

While **Tetrahydrofuran-3-amine hydrochloride** is robust when properly stored, understanding its potential failure modes is key to preventing them. The primary degradation pathways are rooted in its chemical structure: the amine salt and the THF ether linkage.

Tech Support

Tetrahydrofuran-3-amine HCl
(Stable Solid)

Stress Factors

Moisture
(H_2O)

Oxygen
(O_2)

Heat/Light
(Δ / hν)

Hydrolysis   Oxidation   Oxidative Cleavage   Thermal Decomposition

Potential Degradation Products

Hydrolysis Products
(e.g., Free Amine)

Oxidized Species

Ring-Opened Products
(e.g., γ-hydroxybutyraldehyde derivatives)

Decomposition Gases
(NOx, HCl, COx)

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Caption: Potential degradation pathways for Tetrahydrofuran-3-amine HCl.

- Hydrolysis: In the presence of significant moisture, the salt can hydrolyze, leading to an equilibrium state with the free amine and aqueous HCl. The free amine is generally more reactive and prone to oxidation.

- Oxidation of the Amine: The primary amine can be oxidized to various products, including hydroxylamines or nitroso compounds, especially in the presence of trace metals which can act as catalysts.

- Oxidative Ring Cleavage: The ether linkage in the THF ring can be a site for oxidative attack. While less reactive than in liquid THF solvent (which can form explosive peroxides), slow oxidation over long periods can lead to ring-opening, potentially forming compounds like γ-butyrolactone or other oxidized linear chains.[12][13]

- Thermal Decomposition: At elevated temperatures, the molecule will decompose, releasing hazardous gases including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen chloride (HCl) gas.[4]
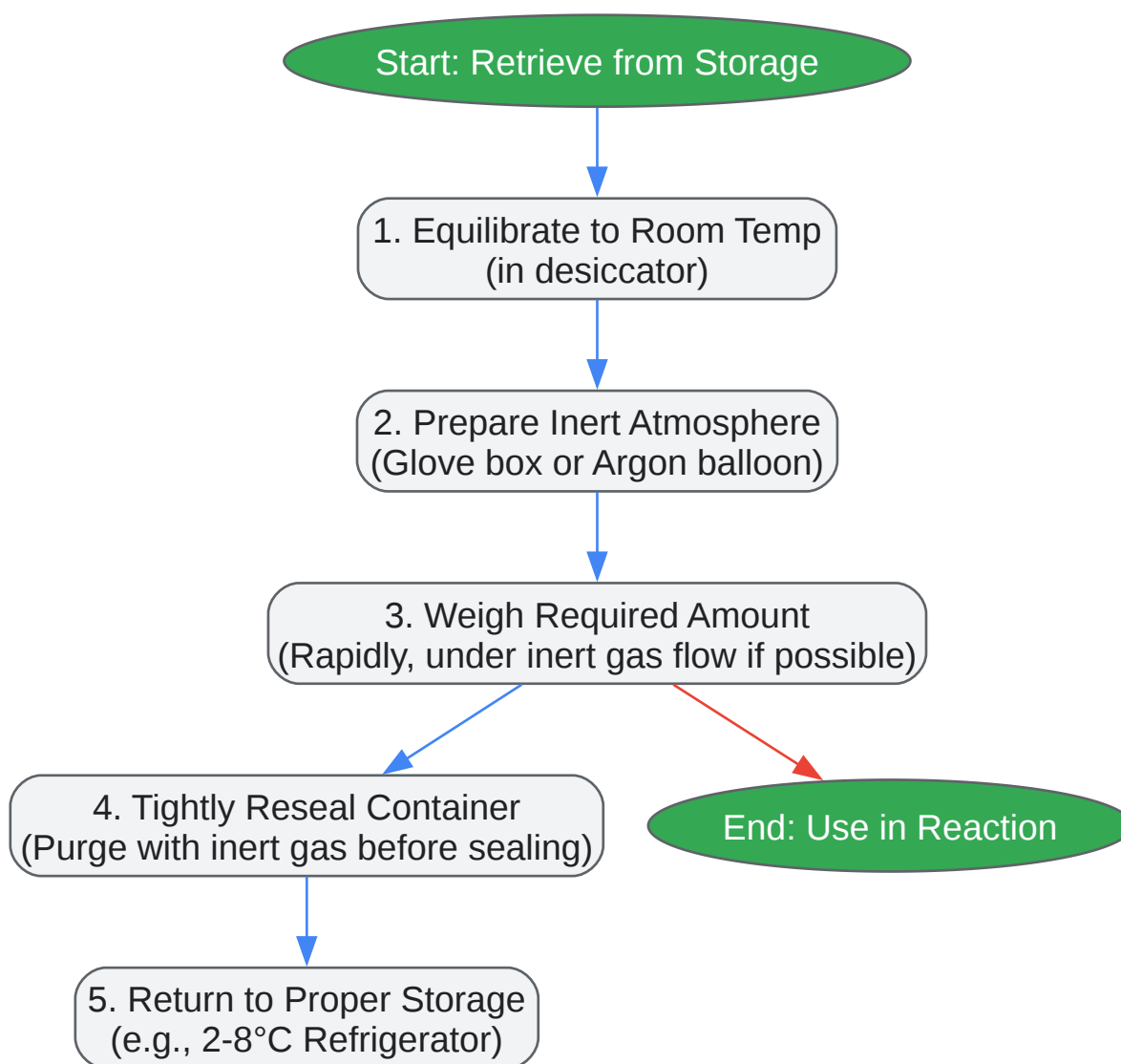
IV. Recommended Storage and Handling Protocols

Adherence to a strict protocol is non-negotiable for maintaining the integrity of this reagent. The following protocols synthesize manufacturer recommendations and best laboratory practices.

Table 2: Summary of Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C (Long-term); Room Temp (Short-term)	Minimizes thermal degradation kinetics.
Atmosphere	Inert Gas (Argon or Nitrogen)	Prevents oxidative degradation of the amine and THF ring.[5] [9]
Moisture Control	Tightly sealed container; Store in a desiccator	Prevents hygroscopic water absorption and subsequent hydrolysis.[4][6]
Light	Amber or Opaque Container	Protects against potential photolytic degradation.
Container Material	Glass or other inert, non-metallic material	Avoids potential reaction or contamination from metallic ions.[14]

Step-by-Step Laboratory Handling Workflow

This workflow is designed to minimize exposure to detrimental atmospheric conditions during routine laboratory use.

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Start: Retrieve from Storage

↓

1. Equilibrate to Room Temp
(in desiccator)

↓

2. Prepare Inert Atmosphere
(Glove box or Argon balloon)

↓

3. Weigh Required Amount
(Rapidly, under inert gas flow if possible)

↓   ↓

4. Tightly Reseal Container
(Purge with inert gas before sealing)   End: Use in Reaction

↓

5. Return to Proper Storage
(e.g., 2-8°C Refrigerator)

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Caption: Recommended workflow for handling Tetrahydrofuran-3-amine HCl.

Causality Behind the Workflow:

- Step 1 (Equilibration): Bringing the cold container to room temperature before opening is critical. Opening a cold container in a humid lab environment will cause atmospheric moisture to immediately condense on the cold solid, compromising the entire bottle.

- Step 2 & 3 (Inert Atmosphere): Handling in a glove box is ideal. If unavailable, working quickly under a positive pressure of argon or nitrogen minimizes exposure to both oxygen and moisture.

- Step 4 (Purging & Resealing): Before sealing the container for storage, flushing the headspace with a dry, inert gas displaces the ambient air that entered during handling, preserving the remaining material.

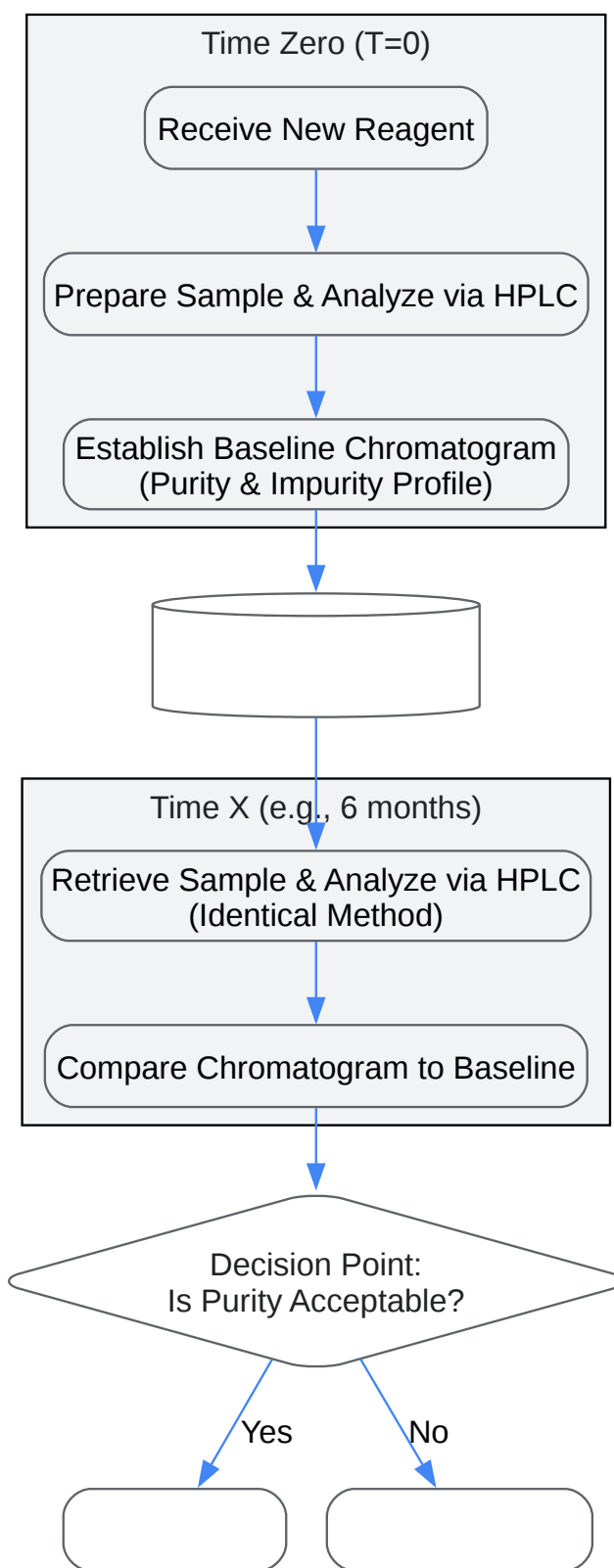# V. Experimental Protocol: A Self-Validating Stability Assessment

Trust in a reagent's purity should be verifiable. This protocol outlines a straightforward High-Performance Liquid Chromatography (HPLC) method for periodically assessing the stability of your stored **Tetrahydrofuran-3-amine hydrochloride**.

Objective: To quantify the purity of the stored reagent over time and detect the emergence of degradation products.

Methodology:

- Time-Zero Analysis (T=0):

  - Upon receiving a new batch, immediately dissolve a small, accurately weighed sample (e.g., 10 mg) in a suitable solvent (e.g., water or a water/acetonitrile mixture) to a known concentration (e.g., 1 mg/mL).

  - Analyze via HPLC using a suitable column (e.g., C18) and a simple mobile phase gradient. Detection at a low UV wavelength (e.g., 210 nm) is appropriate as the molecule lacks a strong chromophore.

  - Record the resulting chromatogram. This is your baseline reference. Note the retention time and the area percent of the main peak.

- Storage:

  - Store the primary container according to the optimal conditions outlined in Table 2 (2-8°C, under argon, protected from light).

- Time-Point Analysis (T=X months):

- At predetermined intervals (e.g., 6, 12, 24 months), repeat the sample preparation and HPLC analysis from Step 1 using the exact same method.

- Data Comparison and Interpretation:

  - Overlay the chromatograms from T=0 and T=X.

  - Assess Purity: Has the area percentage of the main peak decreased significantly (e.g., >1-2%)?

  - Identify Degradants: Are there new, significant peaks in the chromatogram that were not present at T=0? The appearance of new peaks is a clear indicator of degradation.

Time Zero (T=0)

Receive New Reagent

↓

Prepare Sample & Analyze via HPLC

↓

Establish Baseline Chromatogram
(Purity & Impurity Profile)

↓

Time X (e.g., 6 months)

Retrieve Sample & Analyze via HPLC
(Identical Method)

↓

Compare Chromatogram to Baseline

↓

Decision Point:
Is Purity Acceptable?

Yes   No

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Caption: Workflow for a self-validating stability test.

Conclusion

Tetrahydrofuran-3-amine hydrochloride is a stable and reliable synthetic building block, provided its chemical vulnerabilities are respected. Its primary sensitivities are to moisture and atmospheric oxygen. By implementing a storage strategy centered on a cool, dry, and inert environment, its shelf-life can be maximized, ensuring reproducible results in the laboratory. Researchers and drug development professionals should treat the handling of this reagent not as a mundane task, but as the first critical step in a successful synthesis, safeguarding the integrity of their starting material to guarantee the quality of their results.

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